

Essential Safety and Operational Guide for Handling DMT-dG(dmf) Phosphoramidite

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Compound of Interest

Compound Name: DMT-dG(dmf) Phosphoramidite

Cat. No.: B15583232

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents like **DMT-dG(dmf) Phosphoramidite** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to ensure laboratory safety and maintain reagent integrity.

Chemical Identifier:

- Product Name: DMT-dG(dmf)-CE Phosphoramidite
- Synonyms: N2-Dimethylformamidine-5'-O-(4,4'-dimethoxytrityl)-2'-deoxyguanosine-3'-cyanoethyl Phosphoramidite[1]
- CAS Number: 330628-04-1[1][2][3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **DMT-dG(dmf) Phosphoramidite**. [4][5]

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles/Glasses	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [4]
Face Shield	Recommended when there is a risk of splashing. [4]	
Skin Protection	Chemical-Impermeable Gloves	Handle with nitrile or heavy rubber gloves. Inspect for any damage before use and dispose of contaminated gloves properly. [1] [2] [4]
Laboratory Coat	A standard lab coat must be worn to protect from incidental contact. [2] [4]	
Respiratory Protection	NIOSH-approved Respirator	Use in areas with inadequate ventilation or when dust may be generated. An N95 or P1 type dust mask is a suitable option. [1] [2] [4]
Self-contained Breathing Apparatus (SCBA)	Necessary for major spills or in case of a fire. [1] [4]	

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to ensure the stability of the compound and the safety of laboratory personnel.

Handling Protocols:

- Ventilation: Always handle **DMT-dG(dmf) Phosphoramidite** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)

- Avoid Contact: Take precautions to avoid contact with skin and eyes.[5] Do not breathe in dust.[1]
- Hygiene Practices: Do not eat, drink, or smoke in the handling area.[4] Wash hands thoroughly after handling the compound.[1][4]
- Container Integrity: Keep the container tightly sealed to prevent exposure to moisture and air.[1][4]

Storage Conditions:

- Temperature: Store the container in a dry, well-ventilated area at a temperature of -20°C.[1][4][5][6]
- Incompatibilities: Protect from heat and store away from oxidizing agents.[1][4][5]

Disposal Plan

Dispose of **DMT-dG(dmf) Phosphoramidite** and any contaminated materials in accordance with all local, state, and federal regulations.[1][2]

Waste Management Protocol:

- Waste Segregation: Collect all waste contaminated with the compound in a designated, properly labeled, and sealed container.[4]
- Professional Disposal: It is recommended to use a licensed disposal company for surplus and non-recyclable solutions.[4]
- Environmental Protection: Do not dispose of the chemical into drains or the environment.[1][4]

Spill and Leak Procedures: In the event of a spill, avoid dust formation and breathing in any vapors, mist, or gas.[5]

- Containment: Sweep up the bulk of the material.[2]
- Cleaning: Finish cleaning by wiping with a damp towel.[2]

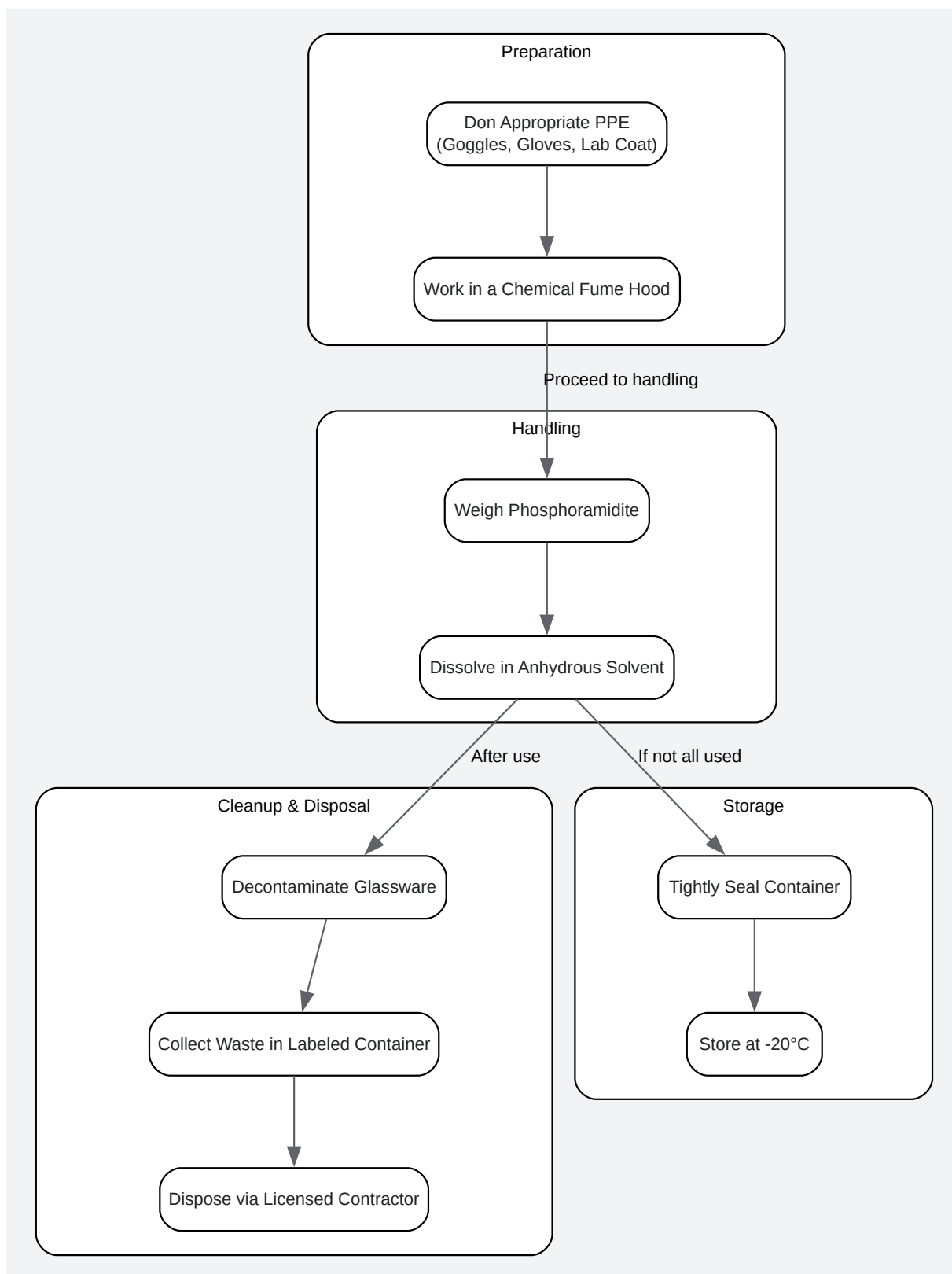
- Ventilation: Ensure the area is adequately ventilated.[\[5\]](#)
- PPE: Wear appropriate personal protective equipment during the cleanup process, including a NIOSH-approved respirator if necessary.[\[1\]](#)[\[2\]](#)

Emergency First Aid Measures

Immediate action is required in the event of exposure.

Exposure Route	First Aid Procedure
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [1]
Inhalation	Move the individual to fresh air. If symptoms occur, get medical attention. [1]
Skin Contact	Wash the affected skin area with soap and water. If symptoms persist after washing, seek medical attention. [1] [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. If symptoms occur, get medical attention. [1]

Workflow for Safe Handling of DMT-dG(dmf) Phosphoramidite



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References

- 1. biosearchtech.a.bigcontent.io [biosearchtech.a.bigcontent.io]
- 2. glenresearch.com [glenresearch.com]
- 3. DMT-dG(dmf) Phosphoramidite configured for ABI, configured for ÄKTA and OligoPilot 330628-04-1 [sigmaaldrich.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. shop.hongene.com [shop.hongene.com]
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